

# Essential Safety and Logistical Information for Handling Carfilzomib (d-KYFIL)

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This document provides crucial safety protocols and logistical guidance for researchers, scientists, and drug development professionals handling Carfilzomib, a potent tetrapeptide epoxyketone proteasome inhibitor. Adherence to these procedures is vital to ensure personal safety and maintain a secure laboratory environment.

### **Personal Protective Equipment (PPE)**

Appropriate personal protective equipment must be worn at all times when handling Carfilzomib to minimize exposure risks. The following table summarizes the required PPE based on the activity being performed.

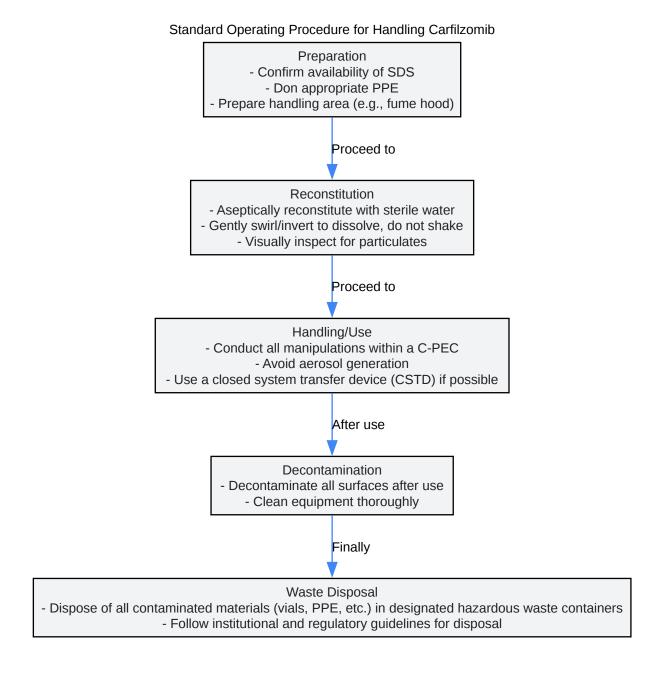


Activity	Required Personal Protective Equipment
Unpacking/Receiving	Double chemotherapy gloves (outer pair over work gloves if applicable), elastomeric half-mask with a multi-gas cartridge and P100 filter if packaging is not enclosed in plastic.[1]
Compounding/Weighing	Two pairs of chemotherapy gloves (ASTM D6978 compliant), disposable gown (impermeable, long-sleeved, back-closing), hair cover, beard cover (if applicable), shoe covers, safety glasses with side-shields or chemical splash goggles, and a NIOSH-approved respirator if not handled within a containment primary engineering control (C-PEC) like a chemical hood.[1][2][3][4]
Administration/Handling Solutions	Two pairs of chemotherapy gloves, a disposable gown shown to be resistant to hazardous drugs, and a face shield or a combination of a mask and safety glasses.[4]
Spill Cleanup	Two pairs of chemotherapy gloves, disposable gown, shoe covers, safety goggles, and a NIOSH-approved respirator. A spill kit must be readily available.[1][2]
Waste Disposal	Two pairs of chemotherapy gloves and a disposable gown.

# **Standard Operating Procedure for Handling Carfilzomib**

The following workflow outlines the key steps for the safe handling of Carfilzomib in a laboratory setting, from preparation to disposal.





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Caption: Standard Operating Procedure for Handling Carfilzomib.

## **Spill Management Protocol**

In the event of a Carfilzomib spill, immediate and appropriate action is necessary to contain the material and decontaminate the area.

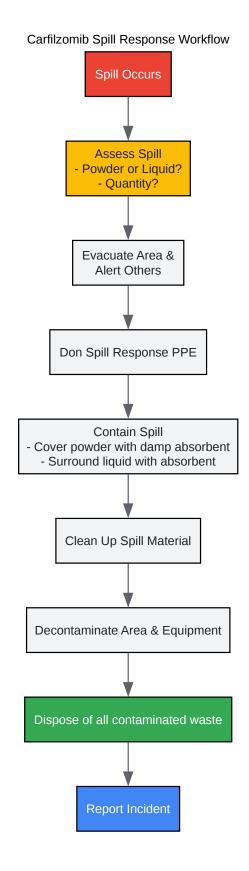


Step	Action
1. Evacuate and Secure	Immediately alert others in the area. Evacuate the immediate vicinity of the spill. Restrict access to the contaminated area.
2. Don PPE	Put on the appropriate personal protective equipment for spill cleanup, including a respirator.[2]
3. Contain the Spill	If the spill involves a powder, gently cover it with damp absorbent material to avoid generating dust.[2] For liquids, surround the spill with absorbent material.
4. Clean the Spill	Carefully collect the absorbent material and any contaminated debris. Clean the spill area with an appropriate cleaning agent, working from the outer edge of the spill inwards.
5. Decontaminate	Thoroughly decontaminate the spill area and any equipment used for cleanup.
6. Dispose of Waste	Place all contaminated materials, including PPE, into a designated hazardous waste container.[2]
7. Report	Report the spill to the appropriate safety personnel and complete any necessary documentation.

# **Emergency Spill Response Workflow**

The following diagram illustrates the decision-making process and actions to be taken in the event of a Carfilzomib spill.





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Caption: Carfilzomib Spill Response Workflow.



#### **First Aid Measures**

In case of exposure to Carfilzomib, the following first aid measures should be taken immediately.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[5][6]
Skin Contact	Remove contaminated clothing immediately.  Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[7][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][7]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][6]

### **Storage and Disposal**

Proper storage and disposal of Carfilzomib are critical to maintaining a safe laboratory environment.

- Storage: Unopened vials of Carfilzomib should be stored in a refrigerator at 2°C to 8°C (36°F to 46°F).[9][10] Vials should be kept in their original packaging to protect them from light.[9]
   [10]
- Disposal: All waste materials, including unused product, contaminated PPE, and cleaning materials, must be disposed of as hazardous waste in accordance with federal, state, and



local regulations.[2][7] Do not pool unused portions from vials; discard any remaining solution in a single-dose vial.[9]

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